

# Personal protective equipment for handling Cinnamyl acetate-13C2

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## Compound of Interest

Compound Name: *Cinnamyl acetate-13C2*

Cat. No.: *B15137645*

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## Essential Safety and Handling Guide for Cinnamyl Acetate-13C2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Cinnamyl acetate-13C2** in a laboratory setting. The safety information is based on the properties of Cinnamyl acetate, as the isotopic labeling with Carbon-13 is not expected to alter its chemical hazards.

## Physical and Chemical Properties

Property	Value
Chemical Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	176.21 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[1]</a> <a href="#">[3]</a>
Odor	Sweet, floral, balsamic odor <a href="#">[4]</a>
Boiling Point	260 - 265 °C (500 - 509 °F) <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Flash Point	118 °C (244.4 °F) <a href="#">[3]</a> <a href="#">[7]</a>
Density	~1.05 g/mL <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Solubility in Water	212.3 mg/L <a href="#">[4]</a>
Storage Temperature	Room temperature or 2-8°C <a href="#">[1]</a> <a href="#">[6]</a>

## Personal Protective Equipment (PPE)

To ensure safety when handling **Cinnamyl acetate-13C2**, the following personal protective equipment is mandatory:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[7\]](#) A face shield may be necessary for certain procedures.[\[8\]](#)
- Skin Protection:
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn to prevent skin exposure.[\[9\]](#) Always inspect gloves before use and use proper glove removal technique.[\[10\]](#)
  - Body Protection: Wear a laboratory coat or other appropriate protective clothing to prevent skin contact.[\[7\]](#)[\[8\]](#)
- Respiratory Protection: Use in a well-ventilated area.[\[7\]](#) If ventilation is insufficient or exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[7\]](#)[\[10\]](#)

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Ensure the work area is clean and well-ventilated.[[7](#)]
  - Confirm that an eyewash station and safety shower are readily accessible.[[7](#)]
  - Assemble all necessary PPE and have it readily available.
- Handling:
  - Avoid contact with eyes, skin, and clothing.[[7](#)]
  - Do not breathe vapor, mist, or gas.[[7](#)]
  - Keep the container tightly closed when not in use.[[7](#)]
  - Wash hands thoroughly after handling the substance.[[7](#)][[9](#)]
- Storage:
  - Store in a tightly closed container.[[7](#)]
  - Keep in a cool, dry, and well-ventilated area away from incompatible substances.[[7](#)]
  - Avoid sources of ignition.[[9](#)]

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[[7](#)]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[[7](#)]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[[7](#)]

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention.[7]

## Spill and Disposal Plan

### Spill Cleanup Protocol:

- Evacuate: Keep unnecessary personnel away from the spill area.
- Ventilate: Ensure adequate ventilation of the area.
- Contain: Use an inert absorbent material like vermiculite, sand, or earth to absorb the spill.[7]
- Collect: Sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal.[7]
- Clean: Clean the spill area thoroughly.

### Disposal Plan:

- Dispose of waste material in accordance with local, regional, national, and international regulations.[9]
- Do not allow the product to enter drains or waterways.[11][12]
- Contaminated packaging should be disposed of as the unused product.[12]

## Workflow for Handling Cinnamyl Acetate-13C2

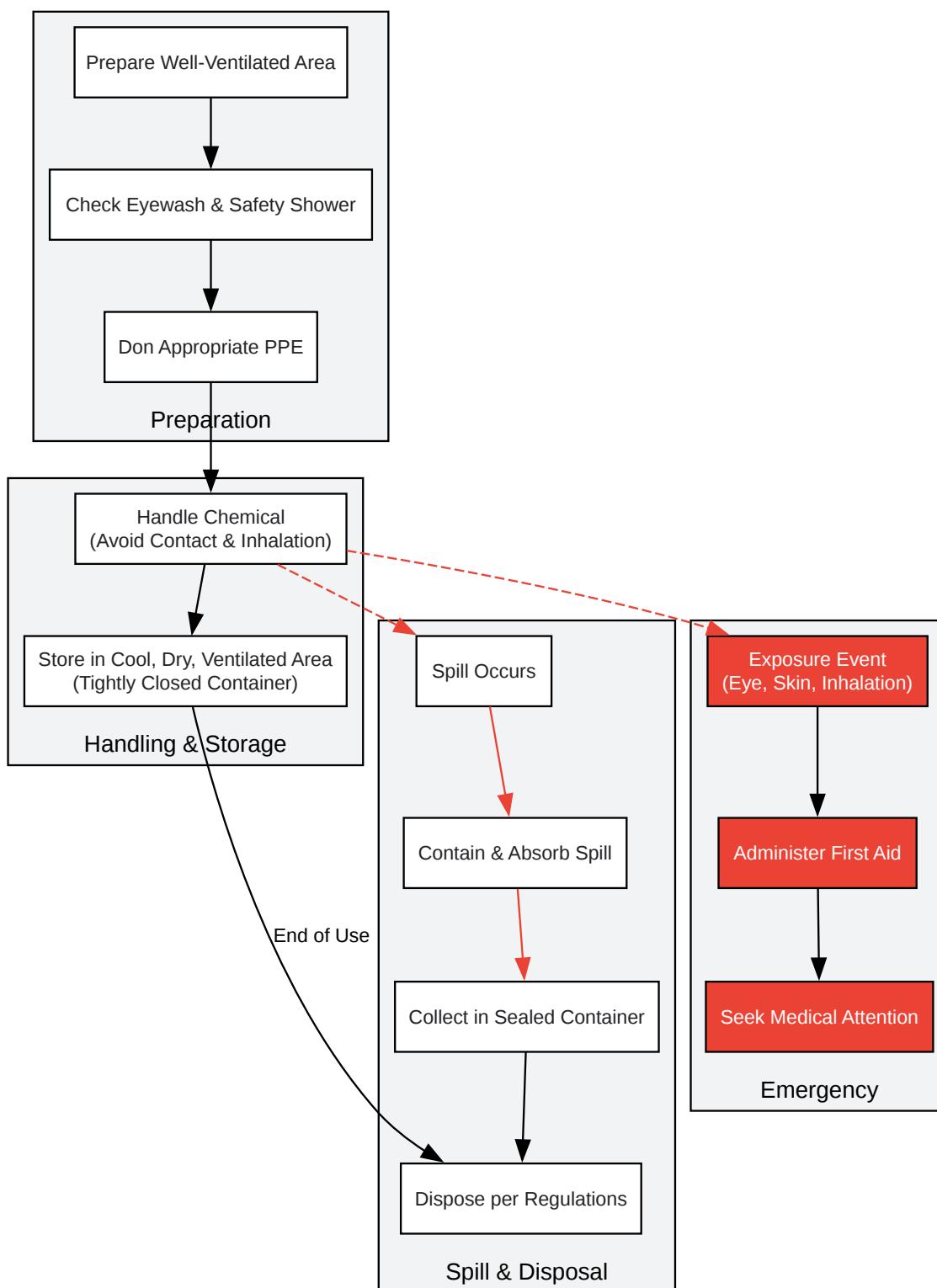


Figure 1: Cinnamyl Acetate-13C2 Handling Workflow

[Click to download full resolution via product page](#)Figure 1: **Cinnamyl Acetate-13C2** Handling Workflow

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